



# Application Notes: Potassium-Ion Batteries for Grid-Scale Energy Storage

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Compound of Interest					
Compound Name:	Potassium ion				
Cat. No.:	B139518	Get Quote			

#### 1. Introduction

Potassium-ion batteries (KIBs) are emerging as a compelling alternative to lithium-ion batteries (LIBs) for large-scale grid energy storage.[1][2] The primary drivers for this interest are the natural abundance and low cost of potassium, which is approximately eight times more abundant in the Earth's crust than lithium.[3][4] For grid applications, where cost and scalability are paramount, these advantages are significant.[4] Furthermore, the standard electrode potential of K+/K (-2.93 V vs. SHE) is close to that of Li+/Li (-3.04 V vs. SHE), suggesting the potential for KIBs to deliver high energy density, superior to that of sodium-ion batteries (SIBs). [5][6] These attributes position KIBs as a highly promising technology to support the integration of intermittent renewable energy sources like solar and wind into the power grid.[1][3][7]

### 2. Key Advantages and Persistent Challenges

While promising, the development of KIBs for grid applications involves navigating a unique set of advantages and challenges stemming from the physicochemical properties of the **potassium ion**.

#### Advantages:

• Cost-Effectiveness: Potassium is significantly cheaper than lithium, and its carbonate salt (K2CO3), a precursor for cathode materials, is comparable in cost to its sodium counterpart and much cheaper than Li2CO3.[3]

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- Resource Abundance: Potassium is a widely distributed element, mitigating the geopolitical and supply chain concerns associated with lithium.[4][8]
- High Power Capability: K+ ions exhibit high ionic conductivity in common non-aqueous electrolytes due to a smaller solvated ion size compared to Li+ and Na+.[2][3] This facilitates faster ion transport, which is beneficial for high-power applications.[3]
- Aluminum Current Collector Compatibility: Unlike lithium, potassium does not readily alloy
  with aluminum at typical anode operating potentials.[9] This allows for the use of inexpensive
  aluminum foil as the current collector for both the anode and cathode, further reducing
  battery cost and weight.[5][9]
- Graphite Intercalation: K+ ions can effectively intercalate into graphite, a well-established and commercially available anode material, to form KC8, offering a theoretical capacity of ~279 mAh/g.[9][10]

### Challenges:

- Large Ionic Radius: The large size of the K+ ion (1.38 Å) compared to Li+ (0.76 Å) presents a significant challenge.[5][11] The repeated insertion and extraction of large K+ ions into the electrode lattice can cause substantial volume changes, leading to mechanical stress, pulverization of the active material, and rapid capacity decay.[2][6]
- Sluggish Kinetics in Solid State: While mobile in liquid electrolytes, the large K+ ion can have low diffusion rates within solid electrode materials, which can limit the rate performance of the battery.[6]
- Electrolyte Side Reactions and Dendrite Growth: KIBs can suffer from severe side reactions between the electrode and electrolyte, leading to the consumption of the electrolyte and the formation of an unstable solid electrolyte interphase (SEI).[6] Like other alkali metal batteries, the potential for potassium metal dendrite growth during charging poses a significant safety risk.[6]
- 3. Performance Data of KIB Electrode Materials

The development of stable and high-performance electrode materials is crucial for advancing KIB technology. The following tables summarize the electrochemical performance of various



cathode and anode materials reported in the literature.

Table 1: Performance of Selected Cathode Materials for Potassium-Ion Batteries

Cathode Material	Туре	Average Voltage (V vs. K/K+)	Reversible Capacity (mAh/g)	Cycle Life
KFeC <sub>2</sub> O <sub>4</sub> F	Fluoroxalate	~3.1	112	94% retention after 2000 cycles[12]
Ko.220Fe[Fe(CN)6]0.805	Prussian Blue Analogue	~3.5	~80 (at 1C)	82.4% retention after 500 cycles[13]
K-Fe-Mn-Ni-O <sub>2</sub> (P3-type)	Layered Oxide	Not specified	~130 (initial)	70% retention after 1000 cycles[14]
KFeSO <sub>4</sub> F	Fluorosulfate	>3.5	~102	Not specified[3]
K <sub>1.88</sub> Zn <sub>2.88</sub> [Fe(C N) <sub>6</sub> ] <sub>2</sub>	Prussian Blue Analogue	3.9	55.6	~95% retention after 100 cycles[3]
Aqueous K₂Fe[Fe(CN) <sub>6</sub> ]	Prussian Blue Analogue	Not specified	120	>85% retention after 500 cycles[7]

Table 2: Performance of Selected Anode Materials for Potassium-Ion Batteries



Anode Material	Туре	Average Voltage (V vs. K/K+)	Reversible Capacity (mAh/g)	Cycle Life
Graphite	Intercalation	~0.2	~279 (theoretical)	Varies with electrolyte/binder
Soft Carbon	Intercalation	<1.0	~250	Stable for hundreds of cycles[12]
Amorphous FeVO <sub>4</sub> /C	Conversion	Not specified	>350	~100% Coulombic efficiency for thousands of cycles[9]
Carbon-modified Li <sub>4</sub> Ti <sub>5</sub> O <sub>12</sub>	Intercalation	~1.25	130 (at 3.2C)	70% retention after 1000 cycles[14]
MoS2/graphene hydrogel	Conversion/Inter calation	Not specified	>300	Good rate performance reported[9]

## 4. Experimental Protocols

Standardized protocols are essential for the reliable evaluation and comparison of KIB materials and cells.

## Protocol 1: Electrode Slurry Preparation and Casting

- Mixing: Combine the active material (e.g., KFeC<sub>2</sub>O<sub>4</sub>F), a conductive agent (e.g., Super P carbon black), and a binder (e.g., polyvinylidene difluoride, PVDF) in a weight ratio of 8:1:1.
- Solvent Addition: Add N-methyl-2-pyrrolidone (NMP) as a solvent and mix using a planetary mixer or magnetic stirrer for several hours until a homogeneous, viscous slurry is formed.



- Casting: Cast the slurry onto an aluminum foil current collector (for both cathode and anode) using a doctor blade with a set gap height (e.g., 100-200 µm) to ensure uniform thickness.
- Drying: Dry the coated electrode in a vacuum oven at 80-120°C for at least 12 hours to completely remove the NMP solvent.
- Pressing and Cutting: After drying, press the electrode sheet using a calendering machine to improve particle contact and control porosity. Punch the sheet into circular discs of a specific diameter (e.g., 12-15 mm) for cell assembly.

Protocol 2: KIB Coin Cell (CR2032) Assembly

This protocol should be performed in an argon-filled glovebox with H<sub>2</sub>O and O<sub>2</sub> levels below 0.5 ppm.

- Preparation: Place the bottom cap of a CR2032 coin cell into the assembly die.
- Cathode: Place the prepared circular cathode disc into the center of the cap.
- Electrolyte: Add a few drops (e.g., 60-80 μL) of the KIB electrolyte (e.g., 1 M KPF<sub>6</sub> in a 1:1 v/v mixture of ethylene carbonate (EC) and diethyl carbonate (DEC)) onto the cathode surface.
- Separator: Place a glass fiber or polypropylene separator on top of the electrolyte-wetted cathode. Ensure it is fully wetted.
- Anode: Place the anode disc (e.g., potassium metal foil or a prepared carbon anode) onto the separator. If using a carbon anode, add another few drops of electrolyte.
- Spacer and Spring: Place a stainless-steel spacer and a wave spring on top of the anode.
- Casing: Place the top cap (with gasket pre-inserted) over the cell stack.
- Crimping: Transfer the die to a crimping machine and apply pressure to seal the coin cell.
- Resting: Let the assembled cell rest for 10-12 hours before electrochemical testing to ensure complete electrolyte penetration.

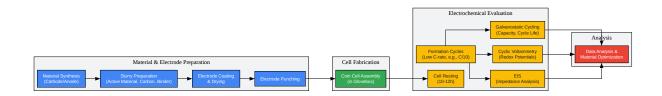


## Protocol 3: Electrochemical Characterization

- Galvanostatic Cycling (GC): This is the primary technique to determine reversible capacity, coulombic efficiency, and cycle life.[15]
  - Objective: To charge and discharge the battery at a constant current within a defined voltage window.
  - Procedure: Use a battery cycler. Set the voltage range (e.g., 1.5-4.5 V for a full cell).[16]
     Set the current based on the C-rate (e.g., C/10 for initial cycles, then 1C for rate capability tests).[17] A 1C rate corresponds to fully charging or discharging the cell in one hour.
  - Data Acquired: Specific capacity (mAh/g), energy density (Wh/kg), coulombic efficiency (%), and capacity retention over cycles.
- Cyclic Voltammetry (CV):
  - Objective: To identify the redox potentials (voltages at which electrochemical reactions occur) and assess the electrochemical reversibility of the electrode materials.
  - Procedure: Use a potentiostat. Sweep the potential at a slow scan rate (e.g., 0.1-0.5 mV/s)
     within the desired voltage window.
  - Data Acquired: A plot of current vs. voltage, showing the characteristic peaks corresponding to K+ insertion and extraction.
- Electrochemical Impedance Spectroscopy (EIS):
  - Objective: To investigate the charge transfer resistance, SEI layer resistance, and ion diffusion kinetics within the cell.
  - Procedure: Apply a small AC voltage perturbation (e.g., 5-10 mV) over a wide frequency range (e.g., 100 kHz to 0.01 Hz) at a specific state of charge.
  - Data Acquired: Nyquist plot, which can be modeled with equivalent circuits to quantify different resistance components in the battery.

#### 5. Visualizations

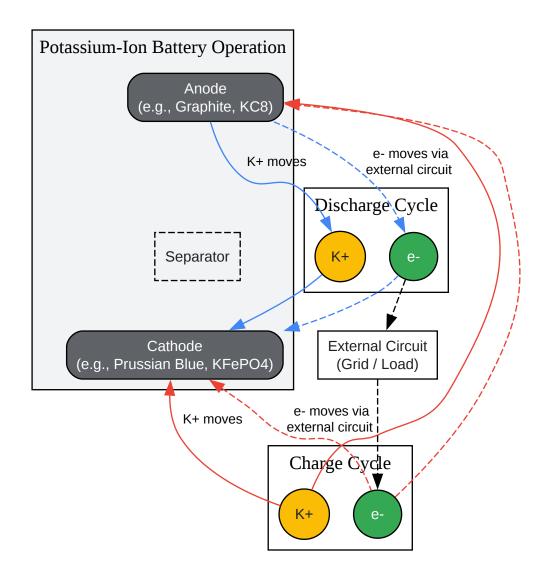




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Fig. 1: Experimental workflow for developing and evaluating KIBs.





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Fig. 2: Ion and electron flow in a KIB during charge and discharge.

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